

4,6-Dichloro-5-methoxypyrimidine safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4,6-Dichloro-5-methoxypyrimidine

Cat. No.: B156074

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Technical Support Center: 4,6-Dichloro-5-methoxypyrimidine

This technical support center provides essential safety information, handling precautions, and troubleshooting guidance for researchers, scientists, and drug development professionals working with **4,6-Dichloro-5-methoxypyrimidine**.

Safety Data Summary

This section provides a summary of the key safety data for **4,6-Dichloro-5-methoxypyrimidine**, compiled from various safety data sheets.

| Identifier | Value | Reference |
|-------------------|--------------|---|
| CAS Number | 5018-38-2 | [1] [2] [3] |
| EC Number | 225-699-1 | [1] [3] |
| Molecular Formula | C5H4Cl2N2O | [3] [4] |
| Molecular Weight | 179.00 g/mol | [3] [4] |
| Signal Word | Danger | [1] [2] [3] |

| Hazard Pictograms | GHS Code | Hazard Statement | Reference |
|-------------------|----------|--|---|
| Corrosion | GHS05 | H314: Causes severe skin burns and eye damage. | [5] [6] |
| Corrosion | GHS05 | H318: Causes serious eye damage. | [1] [3] |
| Exclamation Mark | GHS07 | H302: Harmful if swallowed. | [1] [2] [3] |
| Exclamation Mark | GHS07 | H315: Causes skin irritation. | [1] |
| Exclamation Mark | GHS07 | H317: May cause an allergic skin reaction. | [5] |
| Exclamation Mark | GHS07 | H319: Causes serious eye irritation. | [1] |
| Exclamation Mark | GHS07 | H335: May cause respiratory irritation. | [7] |

| Precautionary Statements | Description | Reference |
|--------------------------|--|--------------|
| Prevention | | |
| P260 | Do not breathe dust. | [5] |
| P261 | Avoid breathing dust/fumes. | [7] |
| P264 | Wash skin thoroughly after handling. | [1][2][5] |
| P270 | Do not eat, drink or smoke when using this product. | [2][5] |
| P271 | Use only outdoors or in a well-ventilated area. | [7] |
| P272 | Contaminated work clothing must not be allowed out of the workplace. | [5] |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. | [1][2][5][7] |
| Response | | |
| P301 + P312 + P330 | IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. | [2][5] |
| P301 + P330 + P331 | IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. | [5] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [1][2][6] |
| P310 | Immediately call a POISON CENTER or doctor/physician. | [6] |

| | | |
|---|--|--------|
| Storage | | |
| Keep container tightly closed in a dry and well-ventilated place. | [1][2] | |
| Store in a cool place. | [1] | |
| Handle and store under inert gas. | [1] | |
| Disposal | | |
| P501 | Dispose of contents/container to an approved waste disposal plant. | [2][3] |

Troubleshooting Guide & FAQs

This section addresses specific issues and questions that may arise during the handling and use of **4,6-Dichloro-5-methoxypyrimidine** in an experimental setting.

Q1: What are the immediate first aid measures to be taken in case of accidental eye contact?

A1: In case of eye contact, immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to also wash under the eyelids.[2] Remove contact lenses if present and easy to do so, and continue rinsing.[1][2] It is crucial to seek immediate medical attention.[2][6]

Q2: What should I do if the compound comes into contact with my skin?

A2: If skin contact occurs, immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][8] If skin irritation persists, it is important to consult a physician.[2] Contaminated clothing should be removed and laundered before reuse.[7]

Q3: What is the appropriate response to inhalation of the dust form of this compound?

A3: If you inhale the dust, move to an area with fresh air immediately.[1] If you are not breathing, artificial respiration should be administered.[1] It is advisable to consult a physician, especially if symptoms occur.[2]

Q4: What should be done in the event of accidental ingestion?

A4: If swallowed, rinse your mouth with water.[1][2] Never give anything by mouth to a person who is unconscious.[1] Call a POISON CENTER or a doctor for medical advice.[2][5]

Q5: How should I handle a small spill of **4,6-Dichloro-5-methoxypyrimidine** in the lab?

A5: For a minor spill, first ensure the area is well-ventilated and you are wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7] Avoid generating dust.[7] Use dry clean-up procedures; you can sweep or shovel the material into a suitable, closed container for disposal.[1][2] After the material is collected, clean the spill area. Prevent the spilled material from entering drains.[1][5]

Q6: What personal protective equipment (PPE) is recommended when working with this compound?

A6: When handling **4,6-Dichloro-5-methoxypyrimidine**, it is essential to wear appropriate PPE. This includes:

- Eye/Face Protection: Safety glasses with side-shields or a face shield are recommended.[1]
- Skin Protection: Handle with chemical-resistant gloves.[1] Gloves should be inspected before use and a proper glove removal technique should be followed.[1] A lab coat or protective clothing is also necessary to prevent skin contact.[7]
- Respiratory Protection: If working in an area with poor ventilation or where dust formation is likely, a dust mask (such as a type N95) should be used.[3]

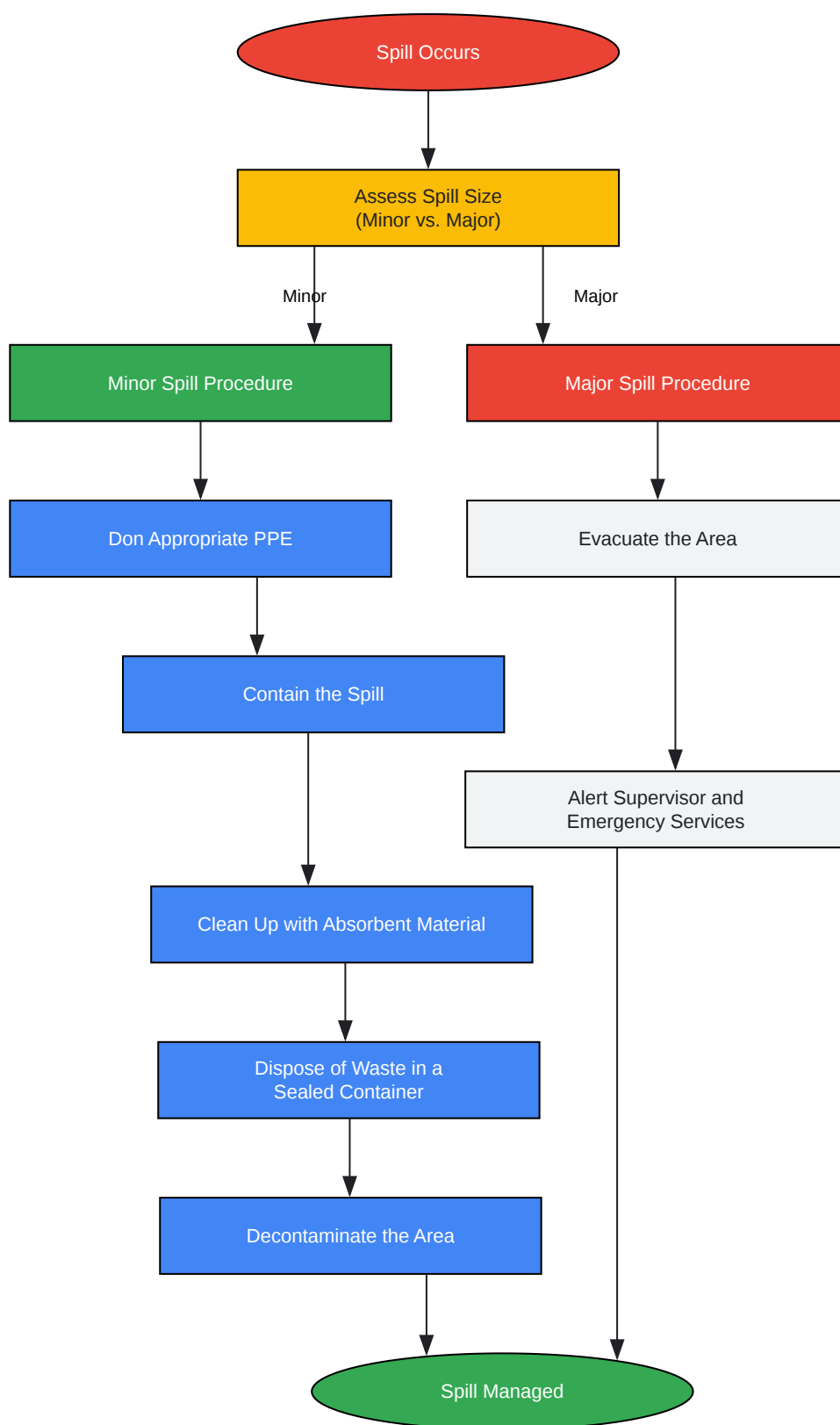
Q7: What are the proper storage conditions for **4,6-Dichloro-5-methoxypyrimidine**?

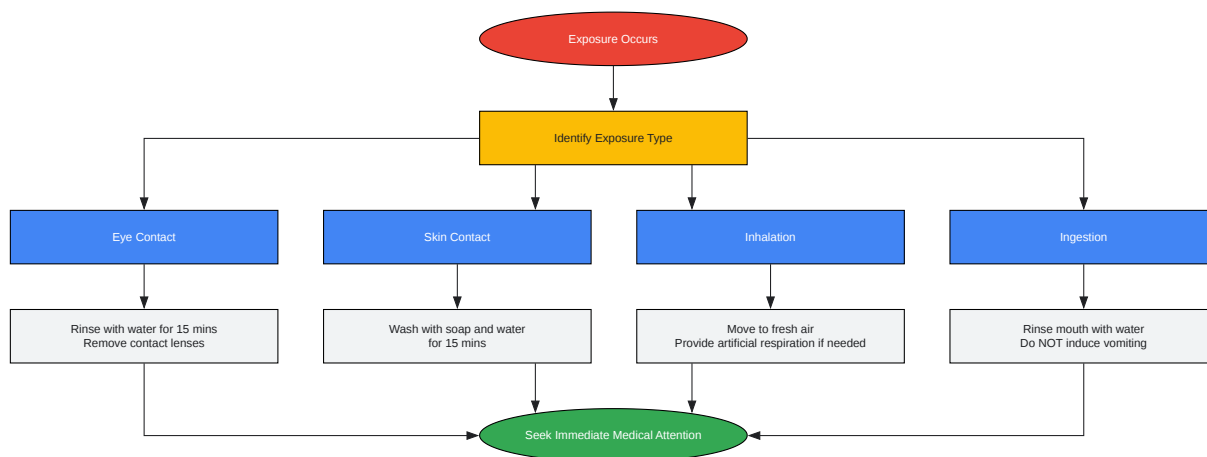
A7: The compound should be stored in a tightly closed container in a dry and well-ventilated place.[1][2] It is also recommended to store it in a cool place and handle it under an inert gas.
[1]

Experimental Workflows & Protocols

Chemical Spill Response Workflow

The following diagram outlines the logical steps to follow in the event of a chemical spill involving **4,6-Dichloro-5-methoxypyrimidine**.





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